Application Notes: AG-490 for Western Blot Analysis

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Compound of Interest

Compound Name:	*AG-490*
CAS No.:	*133550-30-8*
Cat. No.:	*B1684444*

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Introduction

AG-490, also known as Tyrphostin B42, is a potent inhibitor of tyrosine kinases, primarily targeting Janus kinase 2 (JAK2).[1][2] It also exhibits inhibitory activity against Epidermal Growth Factor Receptor (EGFR) and, to a lesser extent, HER2/ErbB2.[3][4] **AG-490** functions by competing with ATP for binding to the kinase domain, thereby preventing the autophosphorylation and activation of its target kinases.[5] This action effectively blocks downstream signaling cascades, most notably the JAK/STAT pathway, which is crucial for regulating cellular proliferation, differentiation, apoptosis, and immune responses.[6][7]

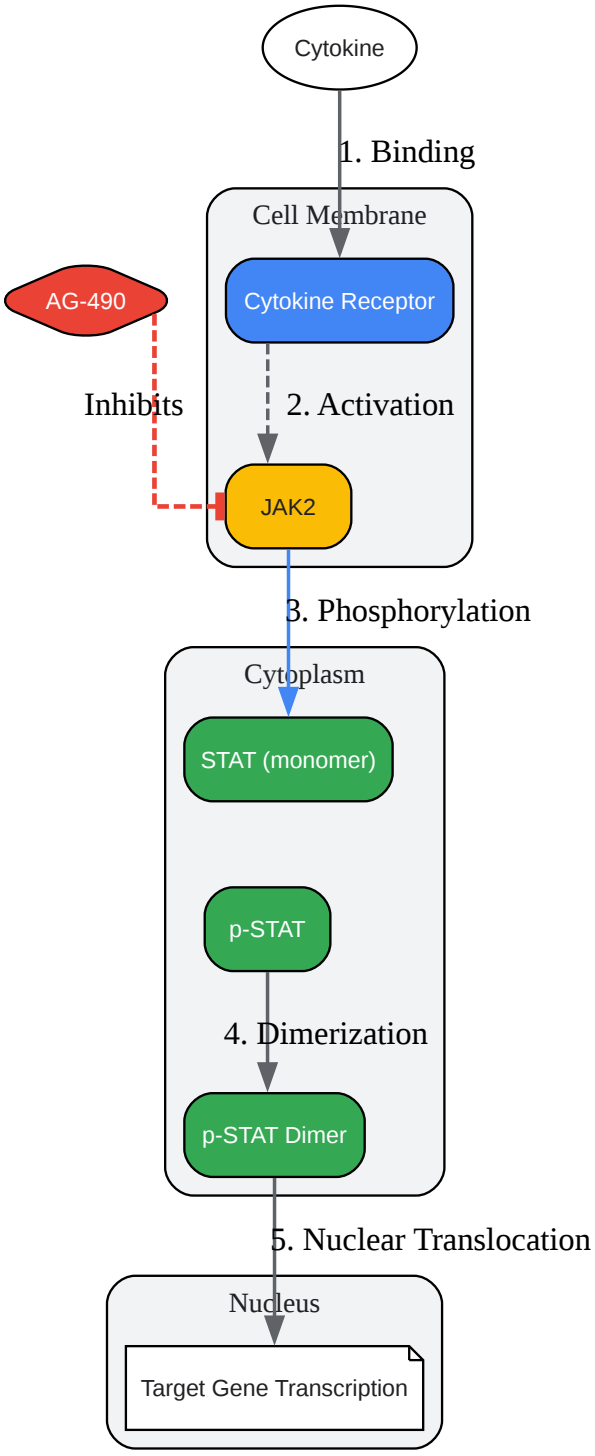
Due to its specific inhibition of the JAK2/STAT3 signaling axis, **AG-490** is a widely utilized tool in cancer research and immunology to dissect signal transduction pathways.[2][8] Western blot analysis is the quintessential method for evaluating the efficacy of **AG-490** treatment by measuring the phosphorylation status of key proteins within these pathways, such as JAK2 and STAT3. These application notes provide a comprehensive guide to utilizing **AG-490** in cell culture for subsequent Western blot analysis.

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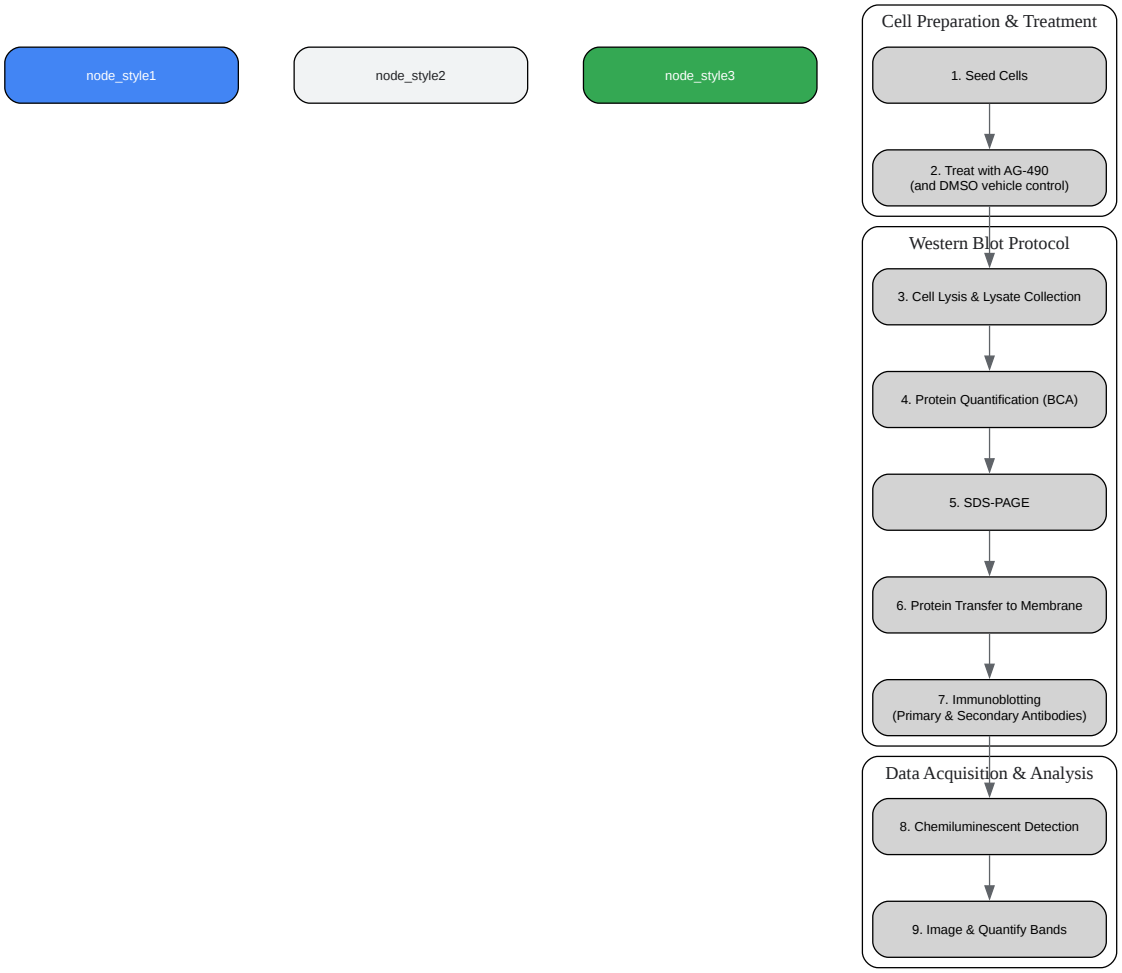
Mechanism of Action: Inhibition of the JAK/STAT Pathway

AG-490 exerts its primary effect by inhibiting the phosphorylation of JAK2. This prevents the subsequent recruitment and phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins. As a result, STAT proteins cannot dimerize, translocate to the nucleus, or initiate the transcription of target genes involved in cell survival and proliferation.

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- To cite this document: BenchChem. [Application Notes: AG-490 for Western Blot Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684444/docs#application-notes-ag-490-for-western-blot-analysis]

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